

# Fmoc-Photo-Linker flow chemistry photocleavage optimization

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## Compound Focus: Fmoc-Photo-Linker

CAS No.: 162827-98-7

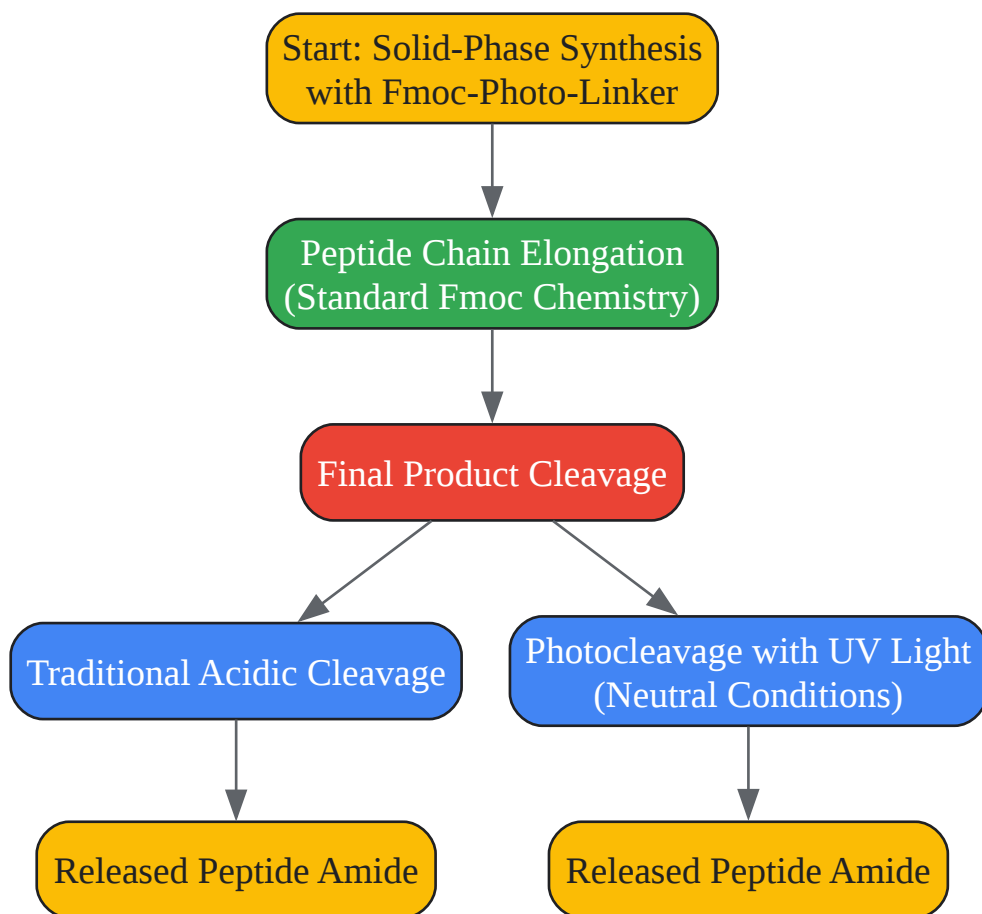
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## Fmoc-Photo-Linker: An Overview

**Fmoc-Photo-Linker** (CAS 162827-98-7) is a specialized reagent used in solid-phase synthesis, primarily for the production of C-terminal peptide amides [1] [2]. Its key advantage is the ability to be cleaved under neutral conditions using UV light, providing orthogonality to standard acidic cleavage conditions and protecting groups used in Fmoc-based peptide synthesis [1] [2].

The general workflow for its use, from immobilization to release, can be summarized as follows:

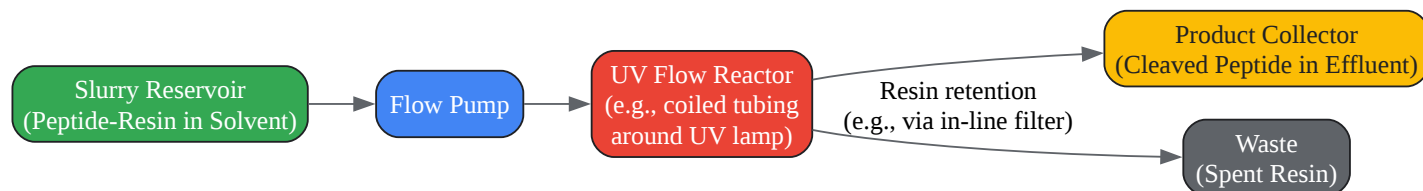


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## Photocleavage in Flow Chemistry

The transition from batch to flow chemistry for photocleavage offers significant advantages for optimization and scalability.

- **Key Advantages:** Flow chemistry provides enhanced irradiation efficiency and more uniform reaction conditions compared to batch systems [1] [3]. This often leads to improved reproducibility and faster cleavage times [2].
- **General Workflow:** The process involves pumping a suspension of the peptide-resin bound with the **Fmoc-Photo-Linker** through a tube or reactor that is exposed to UV light [1]. The cleaved peptide is then collected in the effluent. A high-level diagram of a potential flow setup is provided below.



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## Operational Protocol and Optimization Guide

The following table summarizes the key parameters for photocleavage based on the available information. Note that specific optimized values for variables like UV wavelength and irradiation time in a flow system are **not explicitly provided** in the search results and would require experimental determination or consultation with more specialized literature.

Parameter	Details & General Guidance	Specific Values from Search Results
Linker Identity	Fmoc-Photo-Linker (for peptide amides) [1]	CAS 162827-98-7; Formula: $C_{28}H_{28}N_2O_8$ [1] [4]
UV Light Source	Nitrogen UV laser [5]	<b>Not specified</b> in the context of flow cleavage protocols.
Wavelength	Suitable for o-nitrobenzyl-based linkers [3]	<b>Not explicitly stated.</b>
Reaction Medium	Compatible with various solvents used in solid-phase synthesis [1]	<b>No specific solvent recommendations found.</b>
Irradiation Time	Controlled by flow rate and reactor volume [1]	<b>Not specified.</b>
Key Advantage	Cleavage under neutral conditions [1] [2]	Orthogonal to standard protecting groups [1].

## Critical Considerations for Method Development

Since the search results lack granular optimization data, here are crucial factors you must experimentally determine for your specific setup:

- **UV Wavelength and Source:** You will need to identify the optimal wavelength for your specific **Fmoc-Photo-Linker**. Furthermore, the choice between a laser source [5] and a more common medium-pressure mercury lamp will significantly impact the reactor design and cost.
- **Solvent Compatibility:** The solvent must not only swell the resin but also be transparent to the UV wavelength used to avoid energy loss. It should also effectively dissolve the peptide product upon cleavage.
- **Flow Reactor Design:** The material of the flow reactor (e.g., glass, quartz) must be UV-transparent. The geometry (e.g., coil length, diameter) and path length will directly influence the irradiation efficiency and must be optimized to balance complete cleavage with reactor volume and pressure.
- **Resin Handling in Flow:** A significant engineering challenge is preventing clogging and ensuring the resin suspension flows uniformly. The search results do not detail how the spent resin is separated from the product stream in a continuous flow process, which is a critical aspect of protocol design.

## Acknowledged Information Gaps

The search results successfully confirm the **application of Fmoc-Photo-Linker in flow chemistry photocleavage** [1] [2]. However, they lack the specific, quantitative data required for a definitive optimization protocol. The following critical information is **missing**:

- Quantified relationships between flow rate, UV intensity, and cleavage yield.
- Specific recommendations for solvents, UV wavelength, and irradiation time.
- Detailed diagrams or specifications for constructing a flow reactor tailored to this reaction.
- Quantitative data on yield and purity comparisons between batch and flow methods.

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## References

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To cite this document: Smolecule. [Fmoc-Photo-Linker flow chemistry photocleavage optimization]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1498719#fmoc-photo-linker-flow-chemistry-photocleavage-optimization>]

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